

In-depth Technical Guide on the Toxicological Profile of [Cfmmc]

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cfmmc

Cat. No.: B606618

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Disclaimer: The term "**Cfmmc**" does not correspond to a recognized chemical substance in publicly available scientific literature or chemical databases. The following guide is a structured template demonstrating the required format for a toxicological profile. To illustrate this format with real data, the well-characterized substance Carboxymethyl cellulose, sodium salt (CMC) will be used as a substitute. The data presented pertains exclusively to CMC.

Introduction

Carboxymethyl cellulose, sodium salt (CAS No. 9004-32-4), commonly known as CMC, is a cellulose ether derivative with carboxymethyl groups bound to some of the hydroxyl groups of the glucopyranose monomers that make up the cellulose backbone. It is widely used as a viscosity modifier, thickener, and stabilizer in food, pharmaceuticals, and industrial applications. Given its widespread use, understanding its toxicological profile is essential for risk assessment. This document provides a comprehensive overview of the available toxicological data for CMC.

Quantitative Toxicological Data

The following tables summarize the key quantitative data regarding the toxicity of Carboxymethyl cellulose.

Table 1: Acute Toxicity Data

Species	Route of Administration	LD50 Value	Reference
Rat	Oral	27,000 mg/kg	[1]
Mouse	Oral	27,000 mg/kg	[1]

| Rabbit | Dermal | > 2,000 mg/kg |[1] |

Table 2: Other Toxicological Endpoints

Endpoint	Result	Species	Reference
Skin Corrosion/Irritation	Non-irritating	Rabbit	[2]
Eye Damage/Irritation	Non-irritating	Rabbit	[2]
Skin Sensitization	Not a sensitizer	Guinea pig	[2]
Mutagenicity	Not mutagenic	N/A	[1]
Carcinogenicity	Not classified as a carcinogen	N/A	[2]

| Reproductive Toxicity | No adverse effects observed | N/A |[1] |

Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of toxicological studies. The protocols for key experiments are outlined below.

Acute Oral Toxicity (LD50) Study

This study is typically performed according to OECD Guideline 401.

- Test Animals: Healthy, young adult rats of a standard laboratory strain are used. Animals are fasted prior to dosing.

- **Dose Administration:** The test substance (CMC) is administered in a single dose by gavage. A range of dose levels is used to determine the lethal dose.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Necropsy:** A gross necropsy is performed on all animals at the end of the observation period.
- **Data Analysis:** The LD50 is calculated using a standard statistical method.

Skin Irritation Study

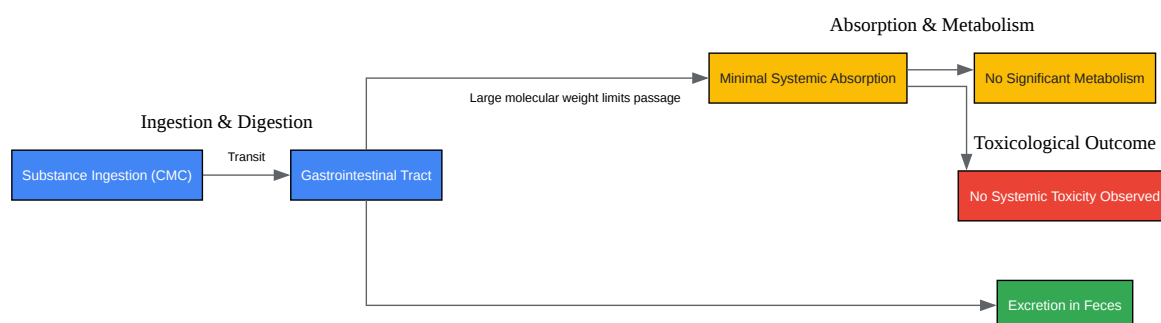
This protocol is based on OECD Guideline 404.

- **Test Animals:** Healthy, young adult albino rabbits are used.
- **Test Substance Application:** A small amount (e.g., 0.5 g) of CMC is applied to a shaved patch of skin on the back of each animal and covered with a gauze patch.
- **Exposure and Observation:** The patch is removed after a 4-hour exposure period. The skin is then evaluated for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- **Scoring:** The severity of skin reactions is scored according to a standardized grading system.

Mechanisms and Pathways

Based on the available data, Carboxymethyl cellulose is considered to have a very low level of toxicity and is not known to significantly interact with major signaling pathways in a harmful manner. Its large molecular weight prevents significant absorption from the gastrointestinal tract. Therefore, complex signaling pathway diagrams related to toxicity are not applicable.

Instead, a logical workflow for assessing the toxicological risk of an ingested substance like CMC is presented.



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Caption: Logical workflow for the toxicological assessment of ingested CMC.

Conclusion

Carboxymethyl cellulose, sodium salt, exhibits a very low toxicological profile. It is not acutely toxic, not irritating to the skin or eyes, not a skin sensitizer, and shows no evidence of mutagenic, carcinogenic, or reproductive effects in the available studies. Its lack of systemic toxicity is primarily due to its poor absorption from the gastrointestinal tract. Based on this profile, CMC is considered safe for its intended uses in various consumer and industrial products.

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References

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- To cite this document: BenchChem. [In-depth Technical Guide on the Toxicological Profile of [Cfmmc]]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b606618#exploring-the-toxicological-profile-of-cfmhc>]

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